Step-by-step protocol for 3-(2-Methoxyethoxy)oxan-4-amine synthesis

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Compound of Interest

Compound Name:	*3-(2-Methoxyethoxy)oxan-4-amine*
CAS No.:	*1173164-61-8*
Cat. No.:	*B1371089*

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Application Note: De Novo Synthesis and Validation Protocol for **3-(2-Methoxyethoxy)oxan-4-amine**

Prepared by: Senior Application Scientist, Chemical Development & Synthesis Target Audience: Medicinal Chemists, Process Scientists, and Drug Development Professionals Compound: **3-(2-Methoxyethoxy)oxan-4-amine** (CAS: 1173164-61-8)

Executive Summary & Strategic Context

The incorporation of saturated oxygen heterocycles, such as oxanes (tetrahydropyrans), is a highly effective strategy in modern drug discovery to improve the physicochemical properties of lead compounds. Specifically, **3-(2-Methoxyethoxy)oxan-4-amine** (CAS: 1173164-61-8) serves as a highly versatile, hydrophilic building block. The primary amine provides a handle for amide coupling or reductive amination, while the methoxyethoxy side-chain introduces significant hydrogen-bonding potential and conformational flexibility, often improving aqueous solubility and metabolic stability compared to carbocyclic analogs.

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Because direct commercial supply can sometimes be bottlenecked for large-scale medicinal chemistry campaigns, establishing a robust, scalable, and self-validating synthetic route is critical. This application note details a three-step, stereoselective synthesis starting from commercially available 3,4-epoxytetrahydropyran, utilizing highly controlled functional group interconversions.

Retrosynthetic Strategy & Pathway

The synthetic logic relies on the predictable trans-diaxial opening of epoxides in six-membered rings, followed by oxidation and a mild reductive amination.

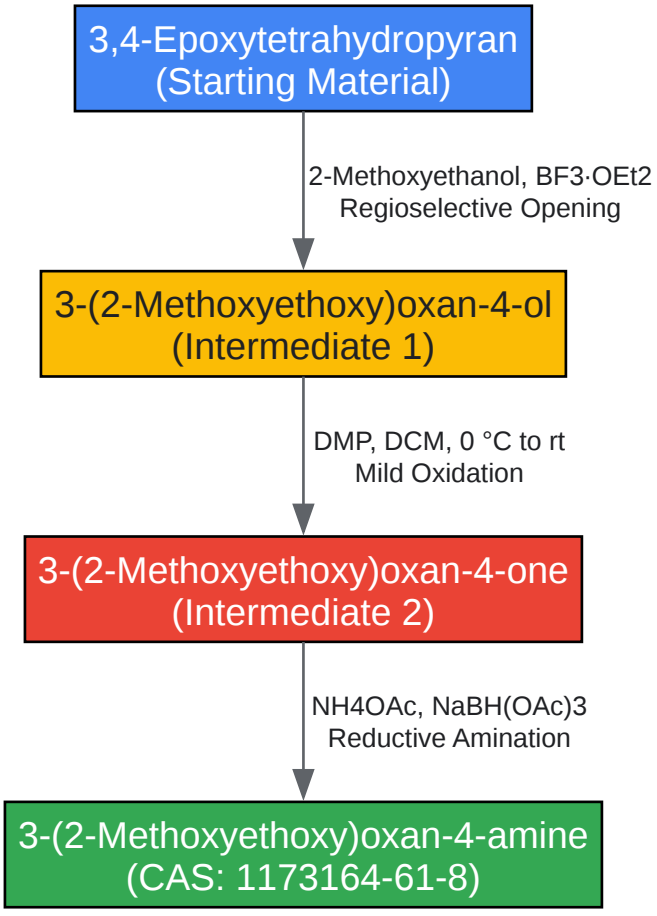

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Figure 1: Three-step synthetic workflow for **3-(2-Methoxyethoxy)oxan-4-amine**.

Step-by-Step Experimental Methodologies

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Note: All procedures must be conducted in a professional laboratory under a fume hood using appropriate Personal Protective Equipment (PPE). Standard Schlenk techniques are recommended for moisture-sensitive steps.

Step 1: Lewis Acid-Catalyzed Epoxide Opening

Objective: Synthesize trans-3-(2-methoxyethoxy)oxan-4-ol.

- Causality & Design: Boron trifluoride diethyl etherate (

) is selected as the Lewis acid to activate the epoxide. 2-Methoxyethanol acts as both the nucleophile and the solvent. The reaction proceeds via an

  -like mechanism at the less sterically hindered or electronically favored position, yielding the trans-diaxial product due to the rigid chair conformation of the oxane ring.

- Protocol:
  - Charge a flame-dried, nitrogen-purged round-bottom flask with 3,4-epoxytetrahydropyran (1.0 equiv) and anhydrous 2-methoxyethanol (10.0 equiv, acting as reagent and solvent).
  - Cool the mixture to 0 °C using an ice-water bath.
  - Add

    (0.1 equiv) dropwise over 10 minutes. Note: Exothermic reaction; control addition rate to maintain internal temperature < 5 °C.
  - Remove the cooling bath and stir at room temperature for 4 hours.
  - In-Process Control (IPC): Monitor via TLC (EtOAc/Hexanes 1:1, visualized with

). The reaction is complete when the starting material spot disappears.
  - Quench with saturated aqueous

    , extract with Ethyl Acetate (

    ), dry over

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, and concentrate. Purify via flash chromatography to yield Intermediate 1.

Step 2: Oxidation to the Ketone

Objective: Synthesize 3-(2-methoxyethoxy)oxan-4-one.

- Causality & Design: Dess-Martin Periodinane (DMP) is chosen over Swern or Jones oxidations. DMP provides extremely mild conditions, avoiding the cryogenic requirements of Swern and the harsh, ether-cleaving acidity of Jones reagents, preserving the sensitive methoxyethoxy side-chain.
- Protocol:
  - Dissolve Intermediate 1 (1.0 equiv) in anhydrous Dichloromethane (DCM) (0.2 M concentration).
  - Cool to 0 °C. Add DMP (1.2 equiv) portion-wise.
  - Stir for 2 hours, allowing the reaction to naturally warm to room temperature.
  - IPC: Monitor via LC-MS. Look for the appearance of the

    peak corresponding to the ketone mass and the disappearance of the alcohol peak.
  - Quench with a 1:1 mixture of saturated aqueous

    and

    . Stir vigorously until the organic layer is clear (approx. 30 mins). Extract with DCM, dry, and concentrate.

Step 3: Reductive Amination

Objective: Isolate the target primary amine, **3-(2-Methoxyethoxy)oxan-4-amine**.

- Causality & Design: Sodium triacetoxyborohydride (

) is the optimal reducing agent here. It is mild enough to selectively reduce the transiently formed imine/iminium species without reducing the starting ketone back to the alcohol. Ammonium acetate (

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) serves as a stable, easy-to-handle ammonia surrogate.

- Protocol:
  - Dissolve Intermediate 2 (1.0 equiv) in anhydrous Methanol (0.15 M).
  - Add

    (10.0 equiv) and stir at room temperature for 2 hours to ensure complete imine formation.
  - Cool to 0 °C and add

    (2.0 equiv) portion-wise.
  - Stir at room temperature for 12 hours.
  - IPC: Confirm completion via LC-MS (Target mass: 175.23 g/mol).
  - Concentrate the solvent in vacuo. Basify the aqueous residue with 1M

    to pH > 10 (crucial to free-base the highly polar amine). Extract exhaustively with 10% MeOH in DCM.
  - Dry the combined organics over

    , filter, and concentrate to yield the crude amine. Purify via reverse-phase prep-HPLC or isolate as the hydrochloride salt by treating with 2M HCl in ether, similar to protocols used for related chiral oxane building blocks[1].

Quantitative Data & Analytical Validation Summary

To ensure the protocol is a self-validating system, researchers must benchmark their yields and analytical checkpoints against the parameters outlined in Table 1.

Table 1: Reaction Parameters and Analytical Checkpoints

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Step	Product	Expected Yield	Key Analytical Signature (IPC / Validation)
1	3-(2-Methoxyethoxy)oxan-4-ol	75 - 82%	1H NMR: Multiplet ~3.8 ppm (C4-H, axial). TLC: ~0.3 (1:1 EtOAc/Hex).
2	3-(2-Methoxyethoxy)oxan-4-one	85 - 90%	IR: Strong stretch at ~1715 . LC-MS: corresponding to ketone.
3	3-(2-Methoxyethoxy)oxan-4-amine	60 - 70%	LC-MS: = 176.2. 1H NMR: Disappearance of ketone signals; broad singlet ~1.5 ppm ( ).

Note: The final compound (CAS: 1173164-61-8) has a molecular weight of 175.23 g/mol . Purity should be assessed via UPLC-MS prior to downstream application in library synthesis.

References

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Sources

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